

Independent Validation of BMS-337197's Anti-Proliferative Effects: A Comparative Guide

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Compound of Interest

Compound Name: BMS-337197

Cat. No.: B1667201

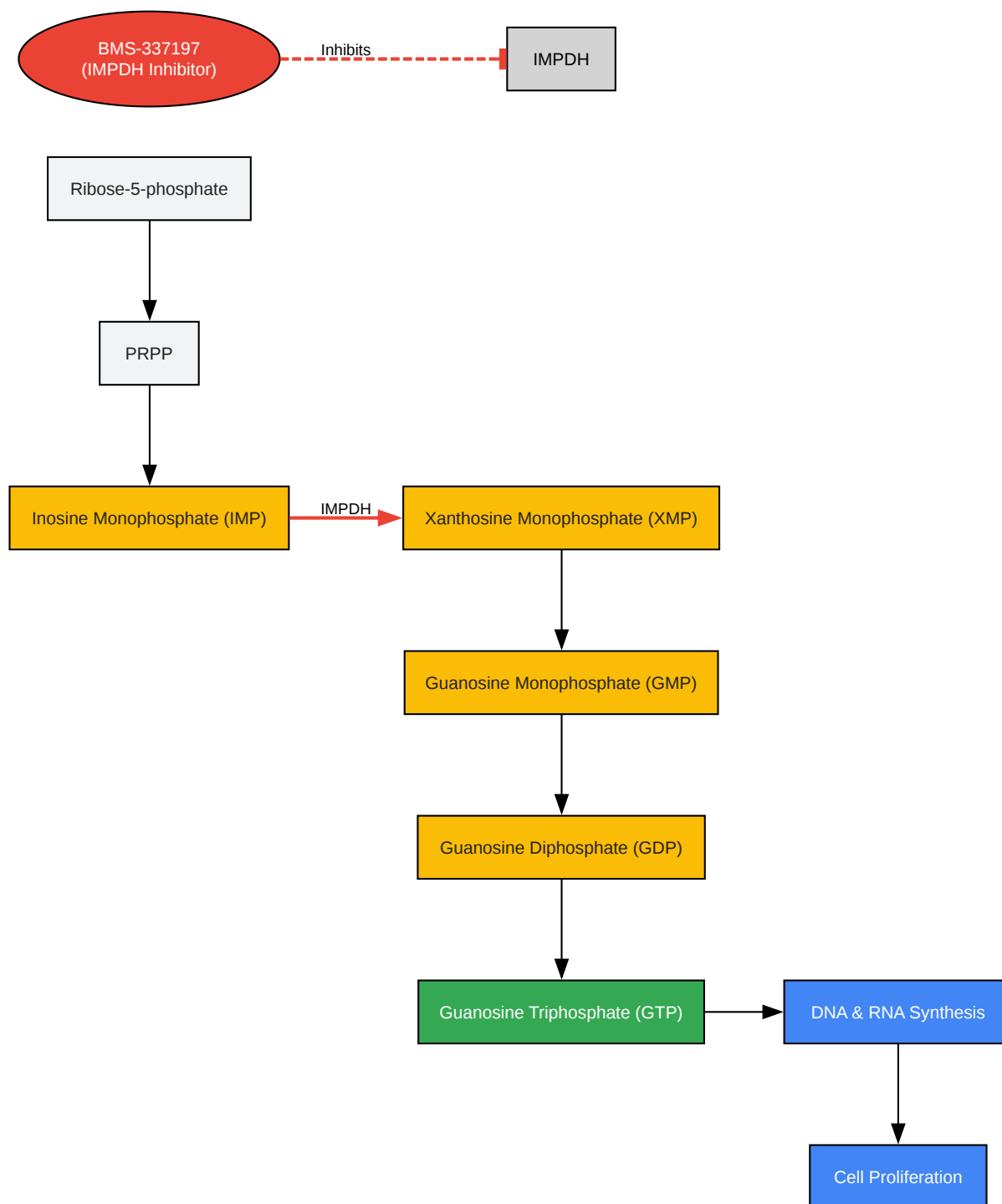
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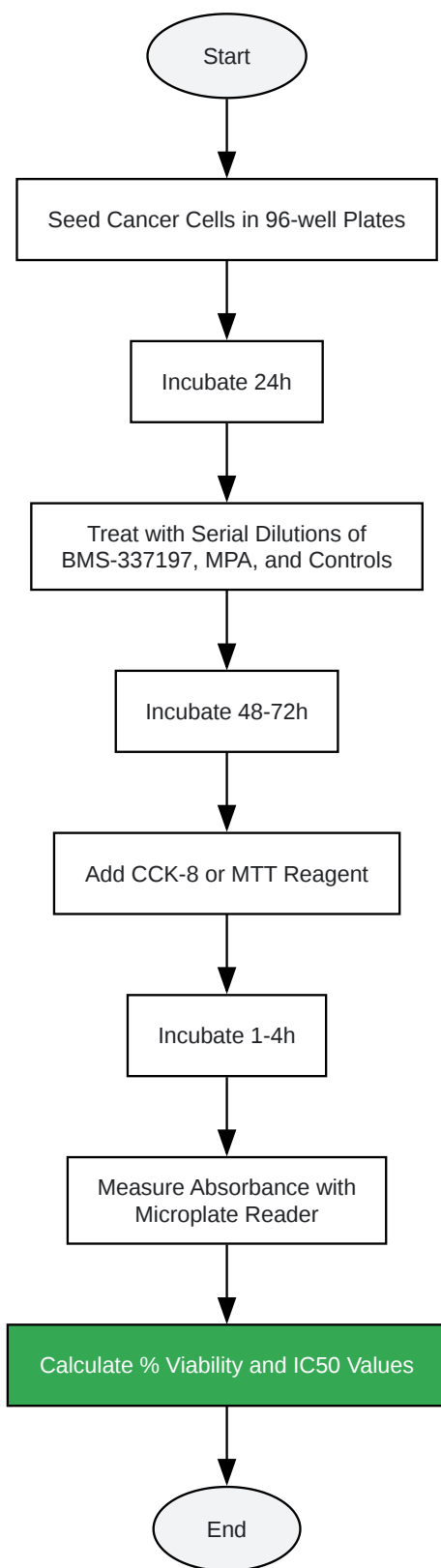
For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the anti-proliferative effects of **BMS-337197**, a potent, uncompetitive inhibitor of inosine monophosphate dehydrogenase (IMPDH), with other relevant alternative IMPDH inhibitors. Due to the limited availability of direct comparative studies in the public domain, this document summarizes existing data on **BMS-337197** and the well-characterized IMPDH inhibitor, Mycophenolic Acid (MPA). Furthermore, it provides detailed experimental protocols to enable independent validation and comparison of these compounds' anti-proliferative activities.

Mechanism of Action: IMPDH Inhibition

BMS-337197 exerts its anti-proliferative effects by inhibiting IMPDH, a rate-limiting enzyme in the de novo biosynthesis of guanine nucleotides. This pathway is crucial for the synthesis of DNA and RNA, which are essential for cell proliferation. By depleting the intracellular pool of guanine nucleotides, IMPDH inhibitors can induce cell cycle arrest and apoptosis in rapidly dividing cells, such as cancer cells.^{[1][2]}





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References

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- 2. Anti-Tumor Potential of IMP Dehydrogenase Inhibitors: A Century-Long Story - PMC [pmc.ncbi.nlm.nih.gov]
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